

# An In-depth Technical Guide to Hyptadienic Acid: Physical, Chemical, and Biological Properties

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## Compound of Interest

Compound Name: *Hyptadienic acid*

Cat. No.: *B1631990*

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## Abstract

**Hyptadienic acid**, a naturally occurring pentacyclic triterpenoid, has garnered significant interest within the scientific community for its notable anti-inflammatory and antitumor-promoting activities. Isolated from various plant sources, including *Perilla frutescens* and *Hyptis verticillata*, this compound presents a promising scaffold for the development of novel therapeutics. This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Hyptadienic acid**, with a focus on its quantitative data, experimental protocols, and known mechanisms of action.

## Physicochemical Properties

**Hyptadienic acid** is a crystalline solid with a well-defined molecular structure. Its key physical and chemical properties are summarized below.

## Physical Properties

Property	Value	Source
Molecular Formula	C <sub>30</sub> H <sub>46</sub> O <sub>4</sub>	--INVALID-LINK--
Molecular Weight	470.68 g/mol	--INVALID-LINK--, --INVALID-LINK--
Melting Point	208-210 °C	--INVALID-LINK--
Appearance	White powder	--INVALID-LINK--
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.	--INVALID-LINK--, --INVALID-LINK--

## Chemical Identifiers

Identifier	Value	Source
CAS Number	128397-09-1	--INVALID-LINK--, --INVALID-LINK--
PubChem CID	14605533	--INVALID-LINK--

## Computed Properties

Property	Value	Source
XLogP3	5.3	--INVALID-LINK--
Hydrogen Bond Donor Count	2	--INVALID-LINK--
Hydrogen Bond Acceptor Count	4	--INVALID-LINK--
Rotatable Bond Count	2	--INVALID-LINK--
Exact Mass	470.33960994	--INVALID-LINK--
Monoisotopic Mass	470.33960994	--INVALID-LINK--
Topological Polar Surface Area	77.8 Å <sup>2</sup>	--INVALID-LINK--
Heavy Atom Count	34	--INVALID-LINK--

## Spectroscopic Data

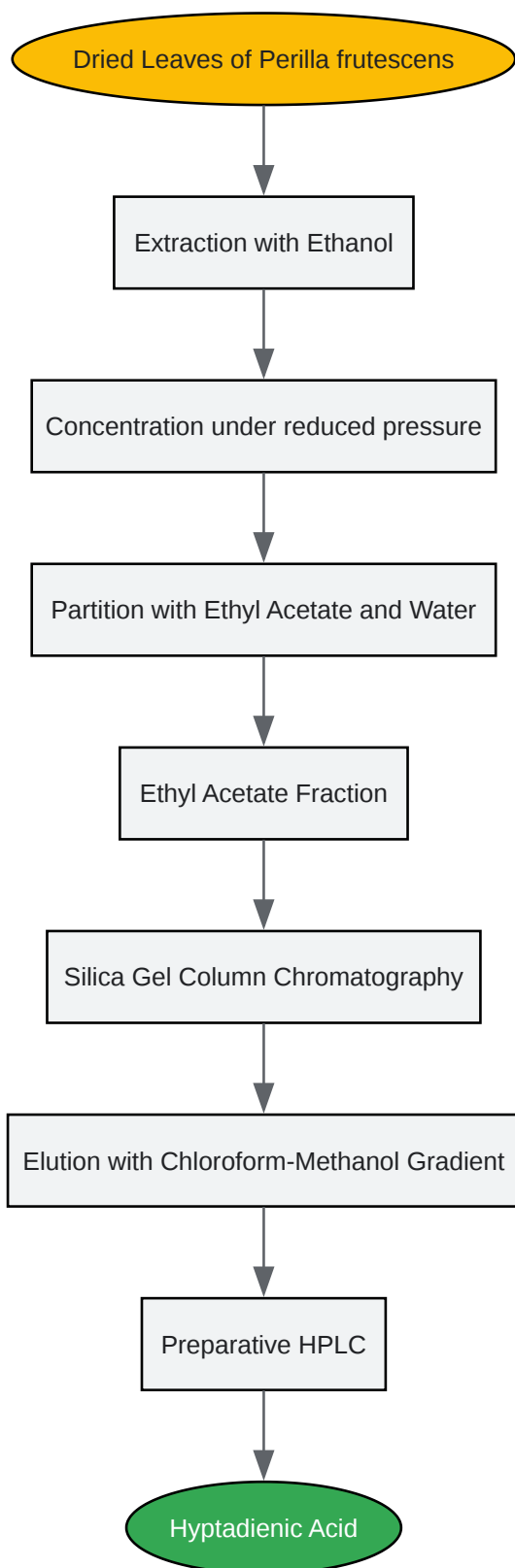
Detailed spectroscopic data is essential for the unequivocal identification and characterization of **Hyptadienic acid**. While a comprehensive public database of its spectra is not readily available, the following represents typical data sought for its structural elucidation.

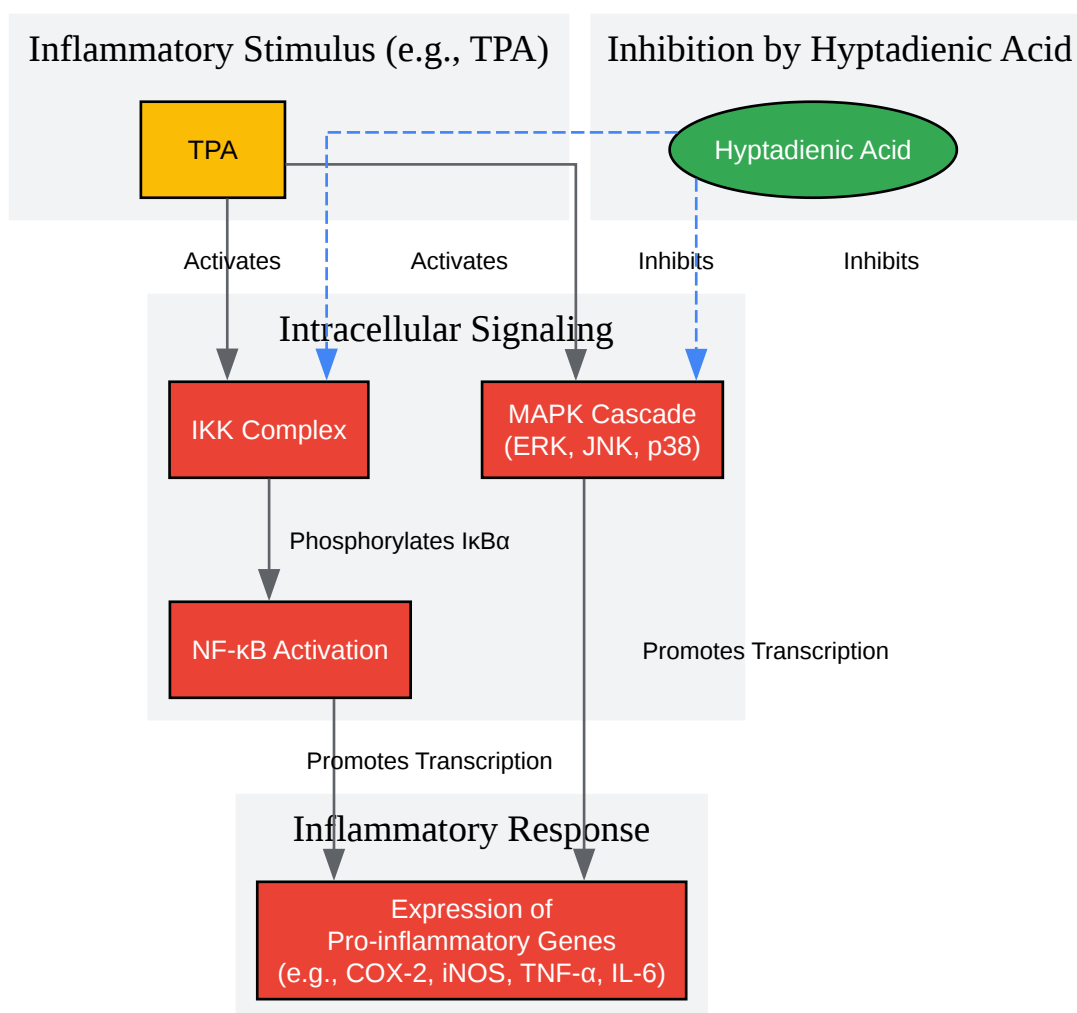
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR are critical for determining the carbon-hydrogen framework. Although specific data for **Hyptadienic acid** is not publicly available, related triterpenoid structures show characteristic shifts that can be used for comparison.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Mass Spectrometry (MS): High-resolution mass spectrometry would confirm the elemental composition. The fragmentation pattern in MS/MS experiments would provide valuable structural information.
- Infrared (IR) Spectroscopy: The IR spectrum would show characteristic absorption bands for its functional groups, including hydroxyl (O-H) and carboxyl (C=O) groups.

## Experimental Protocols

### Isolation of Triterpene Acids from *Perilla frutescens*

The following is a general procedure adapted from the literature for the isolation of a mixture of triterpene acids, including **Hyptadienic acid**, from the leaves of *Perilla frutescens*.[\[4\]](#)[\[5\]](#)[\[6\]](#)





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